

2,6-Dimethylantraquinone molecular weight and formula

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Compound of Interest

Compound Name: 2,6-Dimethylantraquinone

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An In-depth Technical Guide to **2,6-Dimethylantraquinone**

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **2,6-Dimethylantraquinone** (CAS No: 3837-38-5), a key aromatic compound. It details the molecule's fundamental chemical and physical properties, including its molecular structure, formula, and weight. The guide explores established synthesis methodologies and significant chemical reactions, offering insights into its reactivity. Furthermore, it discusses its current and potential applications, particularly within the realms of chemical synthesis and materials science. Safety protocols, handling procedures, and analytical techniques are also covered to provide a complete resource for laboratory and industrial use.

Core Molecular Identity

2,6-Dimethylantraquinone is a disubstituted derivative of anthraquinone, featuring methyl groups at the 2 and 6 positions of the anthracene core. This substitution pattern influences its electronic properties and reactivity, distinguishing it from other isomers and the parent anthraquinone molecule.

Molecular Formula and Weight

The fundamental quantitative data for **2,6-Dimethylantraquinone** are summarized below. There is some variability across suppliers, with the most chemically consistent data pointing to the formula $C_{16}H_{12}O_2$.

Property	Value	Source(s)
Molecular Formula	$C_{16}H_{12}O_2$	[1] [2] [3]
Molecular Weight	236.27 g/mol	[2] [3] [4]
Exact Mass	236.083729621 Da	[3]
CAS Number	3837-38-5	[1] [3] [5]

Note: Some commercial sources may list the molecular formula as $C_{16}H_{14}O_2$ with a corresponding molecular weight of 238.28; however, structural analysis confirms $C_{16}H_{12}O_2$ as the correct formula.[\[5\]](#)

Molecular Structure

The structure consists of a tricyclic aromatic system with two ketone groups at positions 9 and 10, and two methyl groups on the outer benzene rings.

Caption: Molecular structure of **2,6-Dimethylantraquinone**.

Physicochemical and Spectroscopic Properties

The physical and chemical characteristics of **2,6-Dimethylantraquinone** are critical for its application, purification, and analysis.

Physical Properties

Property	Value	Source(s)
Melting Point	238-242 °C	[2][4]
Boiling Point	418.2 °C at 760 mmHg (estimate)	[4]
Density	~1.12-1.18 g/cm ³ (estimate)	[2][4]
Solubility	Slightly soluble in Chloroform, Dichloromethane	[2]
Storage Temperature	-20°C Freezer	[2]

Spectroscopic Data

Spectroscopic analysis is essential for the structural confirmation and purity assessment of **2,6-Dimethylantraquinone**.

- ¹³C NMR Spectroscopy: Data is available and shows characteristic chemical shifts for the aromatic and carbonyl carbons.[3][6]
- Mass Spectrometry (GC-MS): The mass spectrum provides key fragmentation patterns for identification.[3][7]

Synthesis and Reactivity

Synthesis Pathways

The synthesis of substituted anthraquinones can be achieved through several routes. While a specific, detailed protocol for the 2,6-isomer is not readily available in the provided literature, general methods for analogous compounds suggest a common and effective approach is the Diels-Alder reaction.[8][9]

This pathway typically involves:

- Reaction: A [4+2] cycloaddition between a 1,4-quinone (like 1,4-benzoquinone) and a substituted 1,3-butadiene (in this case, a precursor that would yield the 2,6-dimethyl substitution pattern).

- Dehydrogenation: The resulting tetrahydroanthraquinone intermediate is then oxidized (dehydrogenated) to form the stable aromatic anthraquinone core.[8][9] Dimethyl sulfoxide (DMSO) can serve as both the solvent and the dehydrogenating agent in a one-pot synthesis.[9]

Other classical methods include the Friedel-Crafts acylation of a substituted benzene with phthalic anhydride, followed by cyclization, although this may lead to isomeric mixtures that require purification.

Applications in Research and Development

Anthraquinone derivatives are a cornerstone class of compounds with widespread applications.[10] While specific uses for **2,6-Dimethylantraquinone** are less documented than for other isomers, its structural motifs suggest potential utility in several fields.

- Dye and Pigment Intermediates: The anthraquinone core is a chromophore found in many synthetic dyes.[11] Derivatives like the 2,6-dimethyl variant can serve as intermediates for creating novel colorants with specific properties.
- Pharmaceutical Scaffolding: The anthraquinone skeleton is present in several clinically approved antitumor drugs, such as epirubicin and mitoxantrone.[12] Substituted anthraquinones are actively investigated as scaffolds for developing new therapeutic agents, including carbonic anhydrase inhibitors with potential anticancer activity.[10][12]
- Organic Electronics: The planar, aromatic structure of anthraquinones makes them candidates for use in organic semiconductor materials.

Experimental Protocols: Analysis and Handling

Safety, Handling, and Storage

As a laboratory chemical, **2,6-Dimethylantraquinone** requires careful handling.

- Hazards: It is classified as causing skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).[1]
- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection.[1][13] Use only in a well-ventilated area or outdoors.[1]

- Handling: Avoid breathing dust, mist, or spray.[\[1\]](#) Wash skin thoroughly after handling.[\[1\]](#)
- Storage: Store in a tightly closed container in a dry, well-ventilated place.[\[14\]](#) For long-term stability, storage in a freezer at -20°C is recommended.[\[2\]](#)
- Incompatible Materials: Keep away from strong oxidizing agents.[\[1\]](#)[\[13\]](#)

Protocol: Sample Preparation for NMR Analysis

This protocol outlines the steps for preparing a sample of **2,6-Dimethylantraquinone** for Nuclear Magnetic Resonance (NMR) spectroscopy, a primary technique for structural elucidation.

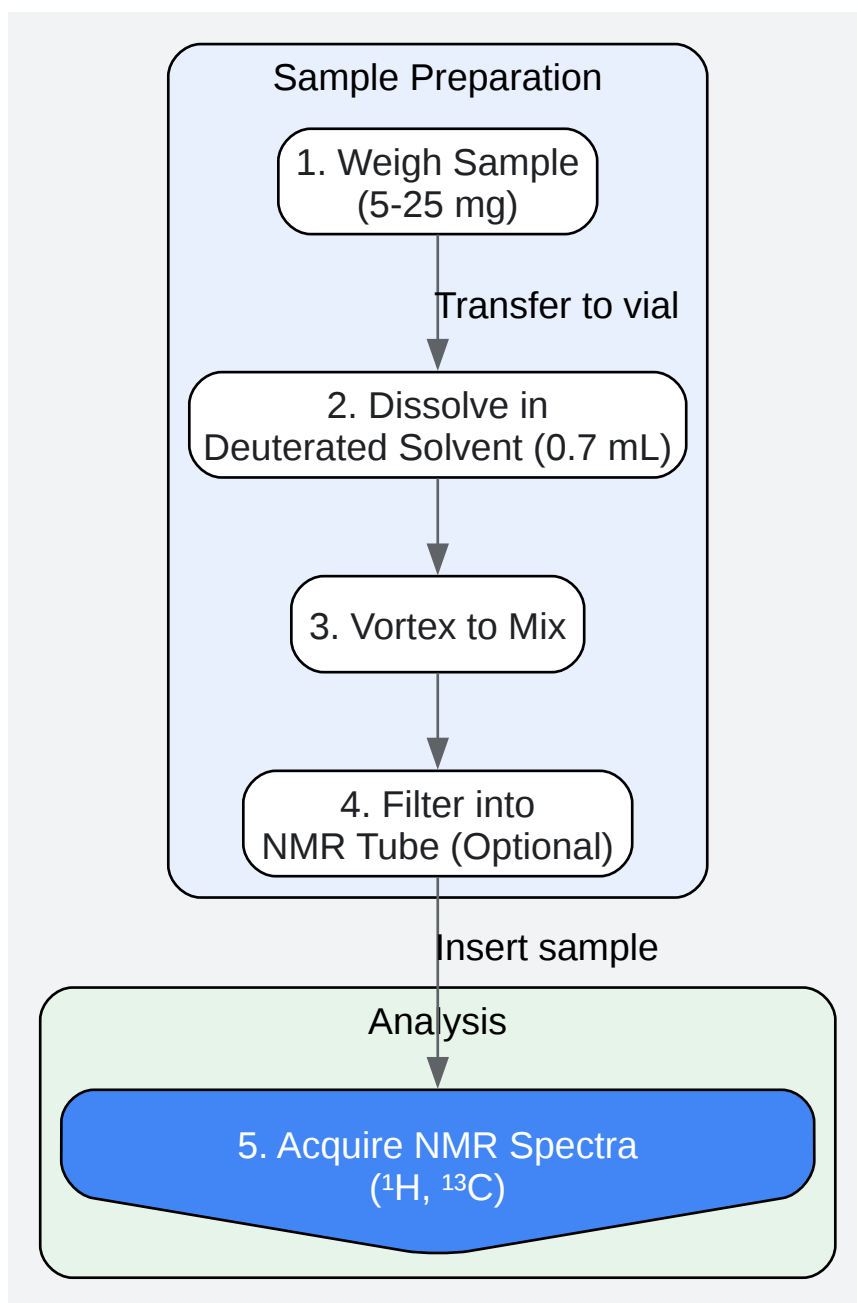
Materials:

- **2,6-Dimethylantraquinone** sample (5-25 mg)
- Deuterated solvent (e.g., Chloroform-d, CDCl₃)
- 5 mm NMR tube
- Pasteur pipette and glass wool
- Vortex mixer

Procedure:

- Weighing: Accurately weigh 5-25 mg of the **2,6-Dimethylantraquinone** powder.
- Dissolution: Transfer the powder into a clean, dry vial. Add approximately 0.6-0.7 mL of the chosen deuterated solvent (e.g., CDCl₃).
- Mixing: Gently vortex the vial to ensure the sample is fully dissolved. Due to its slight solubility, this may require several minutes.
- Filtration (Optional): If any particulate matter remains, filter the solution to prevent it from affecting the NMR spectrometer's performance. Place a small plug of glass wool into a Pasteur pipette and transfer the solution through the pipette into a clean 5 mm NMR tube.

- Transfer: Carefully transfer the clear solution into the NMR tube.
- Capping and Labeling: Cap the NMR tube securely and label it with the sample identification.
- Analysis: The sample is now ready for insertion into the NMR spectrometer for ^1H and ^{13}C spectral acquisition.



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Caption: Workflow for NMR sample preparation and analysis.

Conclusion

2,6-Dimethylantraquinone is a well-defined aromatic compound whose utility is derived from the versatile and stable anthraquinone core. Its specific substitution pattern provides a unique chemical identity that can be leveraged in the synthesis of advanced materials, dyes, and potential pharmaceutical agents. Adherence to established safety protocols is essential for its handling, and standard analytical techniques such as NMR and mass spectrometry are sufficient for its characterization. This guide serves as a foundational resource for professionals engaging with this compound in a research or developmental capacity.

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